

# Threne Brilliant Violet 3B: A Review of Available Safety and Handling Information

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Threne brilliant violet 3b*

Cat. No.: *B15288705*

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An Examination of a Vat Dye with Limited Publicly Available Research Data

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Threne brilliant violet 3b**, identified by CAS Number 1324-17-0, is a vat dye belonging to the anthraquinone class of colorants. While it has established applications in the textile industry for dyeing fabrics such as cotton, viscose, and silk, its use and associated safety data within the realms of biomedical research and drug development are not well-documented in publicly accessible literature. This guide synthesizes the currently available information on the safety and handling of **Threne brilliant violet 3b**, while also highlighting significant gaps in the data relevant to a research and development audience.

## Chemical and Physical Properties

A summary of the known chemical and physical properties of **Threne brilliant violet 3b** is presented in Table 1. This information is primarily derived from chemical supplier databases.

Table 1: Physicochemical Data for **Threne Brilliant Violet 3B**

Property	Value	Source
CAS Number	1324-17-0	Multiple Supplier Data
Molecular Formula	C <sub>34</sub> H <sub>15</sub> BrO <sub>2</sub>	PubChem
Molecular Weight	535.4 g/mol	PubChem
Appearance	Solid	Supplier Data

## Safety and Handling

Comprehensive toxicological data for **Threne brilliant violet 3b** is not readily available in public databases. A Safety Data Sheet from a supplier indicates that the substance is "Not classified" under GHS, and no specific hazard statements are provided. However, general prudent laboratory practices should always be observed when handling any chemical.

### General Handling Precautions:

- Ventilation: Handle in a well-ventilated area to minimize inhalation of any dust.
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles.
  - Hand Protection: Wear suitable protective gloves.
  - Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.
- Hygiene: Avoid contact with skin and eyes. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

### Storage:

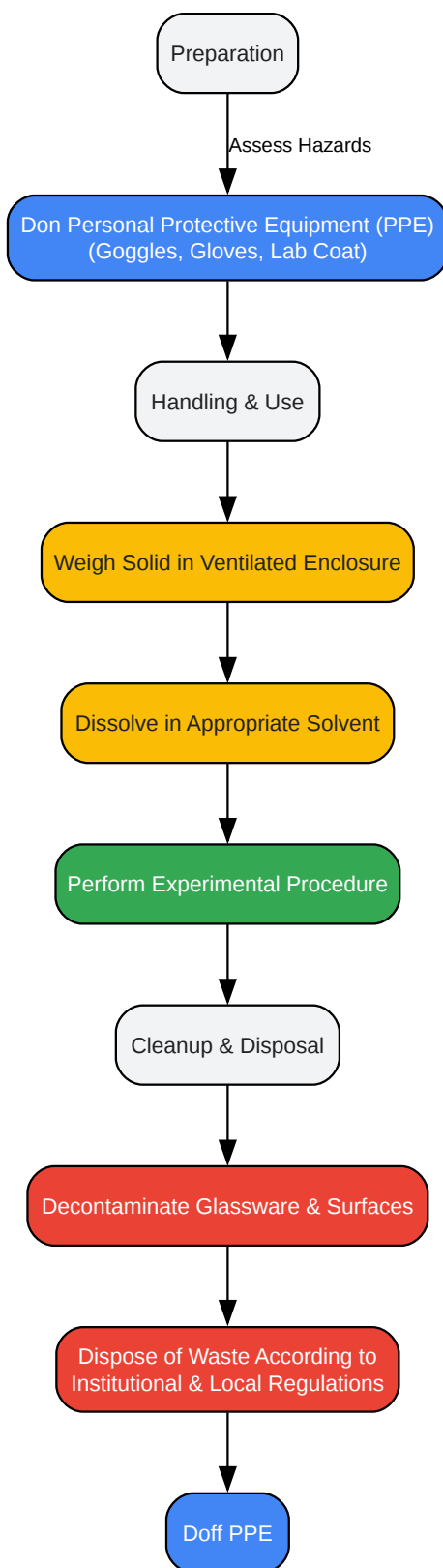
- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.
- Store away from incompatible materials.

## Experimental Protocols

No experimental protocols for the use of **Threne brilliant violet 3b** in biomedical research or drug development were identified in the public domain. The only available experimental methodology describes its photodegradation using a C-N-codoped TiO<sub>2</sub> photocatalyst, which is not relevant to its handling or application in a biological context.

## Logical Workflow for Chemical Handling

The following diagram outlines a general workflow for the safe handling of a chemical powder like **Threne brilliant violet 3b** in a laboratory setting.



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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)